

# intravenous administration techniques for acepromazine maleate in canines

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## Compound of Interest

Compound Name: *Acepromazine maleate*

Cat. No.: *B583393*

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## Application Notes: Intravenous Acepromazine Maleate in Canines

### Introduction

**Acepromazine maleate**, a phenothiazine neuroleptic agent, is widely utilized in veterinary medicine for its sedative and tranquilizing effects.[1][2] It is frequently administered intravenously to canines as a preanesthetic agent, to aid in chemical restraint for various procedures, and to control intractable animals.[3][4] Its mechanism of action primarily involves the antagonism of dopamine D2 receptors within the central nervous system, leading to sedation, muscle relaxation, and a reduction in spontaneous activity.[1][5][6] Additionally, acepromazine exhibits antiemetic, antihistaminic, and alpha-adrenergic blocking properties.[5][7]

### Pharmacokinetics and Pharmacodynamics

Intravenous (IV) administration of acepromazine results in a rapid onset of action.[3] The drug is metabolized by the liver and has a dose-dependent duration of action, typically lasting from 4 to 8 hours.[7][8] In canines, the elimination half-life after IV injection has been reported to be approximately 7.1 hours.[9] It is important to note that there is considerable individual and breed-specific variability in response to acepromazine.[10] Giant breeds, Greyhounds, and brachycephalic breeds, particularly Boxers, may exhibit increased sensitivity and are more

prone to cardiovascular side effects such as hypotension and bradycardia.[10] Conversely, terrier breeds may require higher doses to achieve the desired level of sedation.[10]

## Clinical Applications

The primary applications of intravenous acepromazine in canines include:

- **Preanesthetic Sedation:** It is often used to calm the patient before the induction of general anesthesia, which can reduce the required dose of anesthetic agents.[7][11]
- **Chemical Restraint:** Acepromazine facilitates the handling of anxious or aggressive dogs for clinical examinations, grooming, diagnostic imaging, and minor surgical procedures.[3][4]
- **Antiemetic:** It can be used to control vomiting, including that associated with motion sickness.[3][11]
- **Adjunctive Therapy:** It can be used in combination with analgesics for painful procedures, although it is crucial to remember that acepromazine itself possesses no analgesic properties.[7]

## Adverse Effects and Contraindications

The most significant adverse effect of acepromazine is dose-dependent hypotension resulting from its alpha-1 adrenergic blocking properties, which cause vasodilation.[6][10] This can be particularly dangerous in dehydrated, anemic, or shocked animals.[10] Rapid intravenous injection can lead to cardiovascular collapse.[3][4] Other potential side effects include bradycardia, decreased respiratory rate, and paradoxical reactions such as aggression or hyperactivity.[2][10][11]

Acepromazine should be used with caution in geriatric patients, pediatric patients, and those with liver or heart disease.[10] It is contraindicated in animals with a history of seizures, although some studies have not found a direct correlation between its use and seizure recurrence.[12]

## Quantitative Data Summary

Parameter	Value	Reference
IV Dosage Range	0.005 - 0.05 mg/kg	[7]
0.25 - 0.5 mg/lb (0.55 - 1.1 mg/kg) Note: This is a higher, likely older, labeled dose.	[3]	
Mean IV Dose in a Study	0.029 mg/kg (range: 0.008–0.057 mg/kg)	[12]
Onset of Action (IV)	Rapid	[3]
Duration of Action	4 - 8 hours (dose-dependent)	[7][8]
Elimination Half-Life (IV)	7.1 hours	[9]

## Experimental Protocols

### Protocol 1: Standard Intravenous Bolus Administration

This protocol outlines the standard procedure for administering a single intravenous bolus of **acepromazine maleate** to a canine patient.

#### 1. Materials:

- **Acepromazine maleate** injectable solution (typically 10 mg/mL)
- Sterile saline or water for injection for dilution (optional but recommended for accurate dosing of small patients)[13]
- Appropriately sized sterile syringes and needles
- Intravenous catheter
- Monitoring equipment (stethoscope, blood pressure monitor, thermometer)

#### 2. Procedure:

- **Patient Assessment:** Conduct a thorough physical examination to assess cardiovascular, respiratory, and hepatic function. Obtain a detailed patient history.
- **Dosage Calculation:** Calculate the appropriate dose based on the dog's weight and desired level of sedation. Use the lower end of the dose range for sensitive breeds, geriatric patients,

or those with underlying health conditions.[13] A maximum total dose of 3.0 mg is often recommended regardless of weight.[14]

- Drug Preparation: Aseptically withdraw the calculated volume of acepromazine. For smaller patients, diluting the 10 mg/mL solution to 1 or 2 mg/mL with sterile water can facilitate more accurate dosing.[13]
- Administration: Administer the dose slowly via a patent intravenous catheter over at least 1-2 minutes.[3] Rapid IV injection can cause significant hypotension and potential cardiovascular collapse.[3][4]
- Monitoring: Allow at least 15 minutes for the drug to take full effect.[3] Continuously monitor heart rate, respiratory rate, blood pressure, and body temperature.[2][8]

#### Protocol 2: Constant Rate Infusion (CRI) - Adjunctive Use

While acepromazine is not typically administered as a primary CRI, it can be included in low doses in analgesic CRI protocols to provide sedation for anxious or dysphoric patients.

##### 1. Materials:

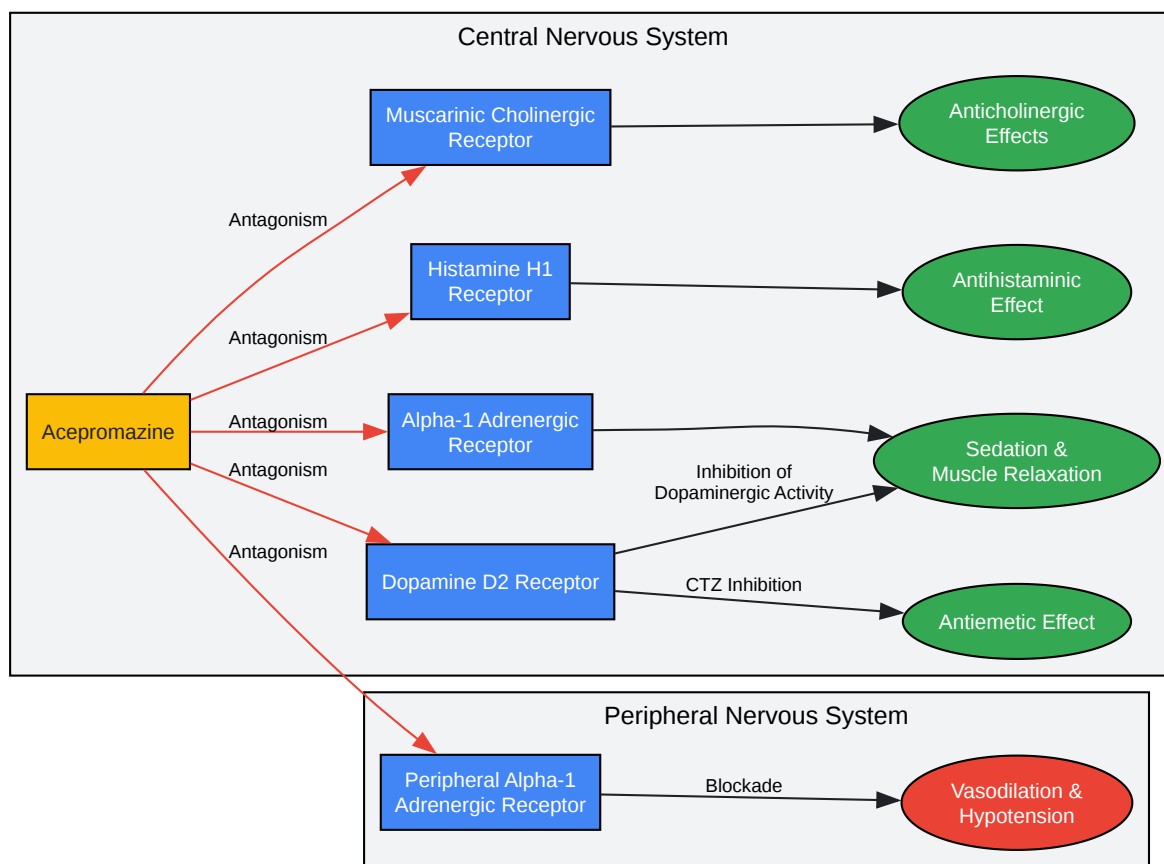
- **Acepromazine maleate** injectable solution
- Intravenous fluids (e.g., Lactated Ringer's Solution)
- Other CRI medications as required (e.g., opioids, ketamine)
- Syringe pump or fluid pump capable of delivering precise, low volumes
- Intravenous catheter and fluid administration lines
- Monitoring equipment

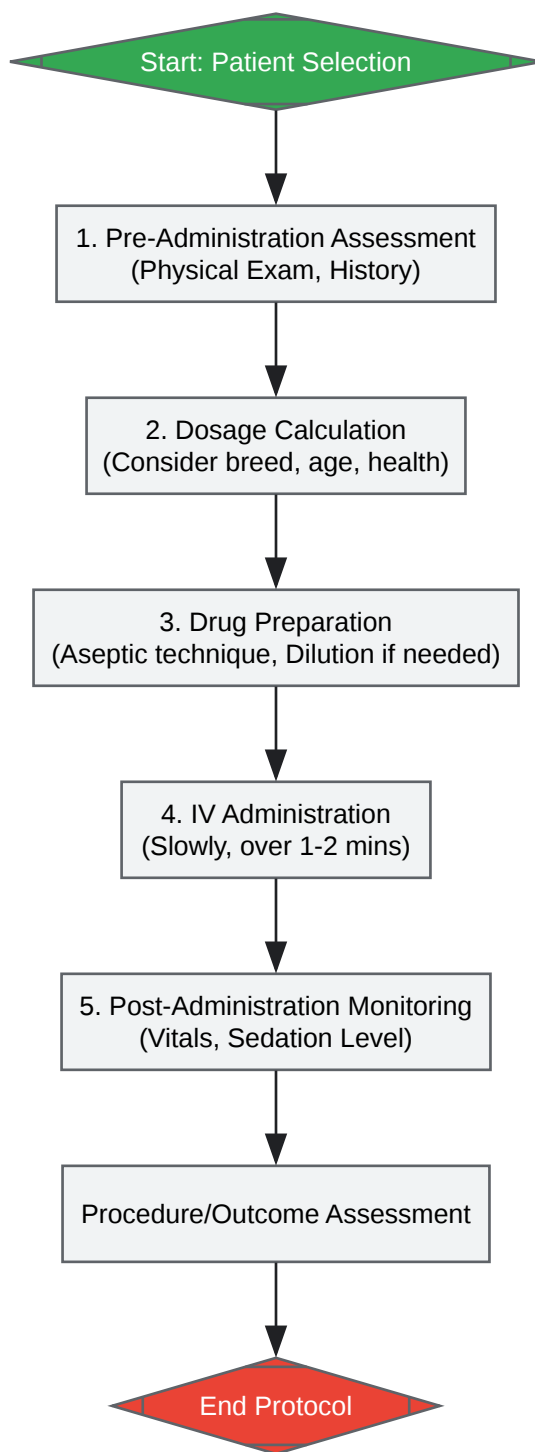
##### 2. Procedure:

- Patient Selection: This technique is suitable for hospitalized patients requiring continuous analgesia and sedation.
- CRI Formulation: Calculate the dosages for all drugs to be included in the CRI. For example, a light dose of a sedative like acepromazine can be added to an opioid CRI if a cat exhibits excitement.[15]
- Administration:
  - Administer a loading dose of the primary analgesic (e.g., an opioid) if required.
  - Prepare the CRI by adding the calculated volumes of all medications to a bag of intravenous fluids.
  - Connect the fluid line to a syringe or fluid pump and administer at the calculated rate.

- **Monitoring:** Continuously monitor the patient's vital signs and level of sedation and analgesia. Adjust the infusion rate as needed based on the patient's response. The low doses used in a CRI generally result in minimal sedation.[\[15\]](#)

## Visualizations





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